

Essential Safety and Logistics for Handling DM-01

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Compound of Interest

Compound Name: DM-01

Cat. No.: B8117650

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For researchers, scientists, and drug development professionals, the safe handling and disposal of potent compounds like **DM-01** (Mertansine) are paramount. This guide provides immediate, essential safety protocols, operational procedures, and disposal plans to ensure a secure laboratory environment. **DM-01** is a highly potent tubulin inhibitor, often used in the development of antibody-drug conjugates (ADCs), and requires stringent handling precautions. [1][2] It is frequently supplied as a solution in Dimethyl Sulfoxide (DMSO), a solvent that necessitates its own safety considerations.

Immediate Safety Protocols

Understanding the Hazards:

DM-01 is classified as a highly hazardous substance with multiple risk factors.[1] It is fatal if swallowed or in contact with skin, causes severe skin burns and eye damage, and is suspected of causing genetic defects, cancer, and reproductive harm.[1][3][4]

DMSO, the common solvent for **DM-01**, is a combustible liquid that can readily penetrate the skin, carrying dissolved substances like **DM-01** along with it.[5][6][7] This property underscores the critical importance of avoiding all skin contact.

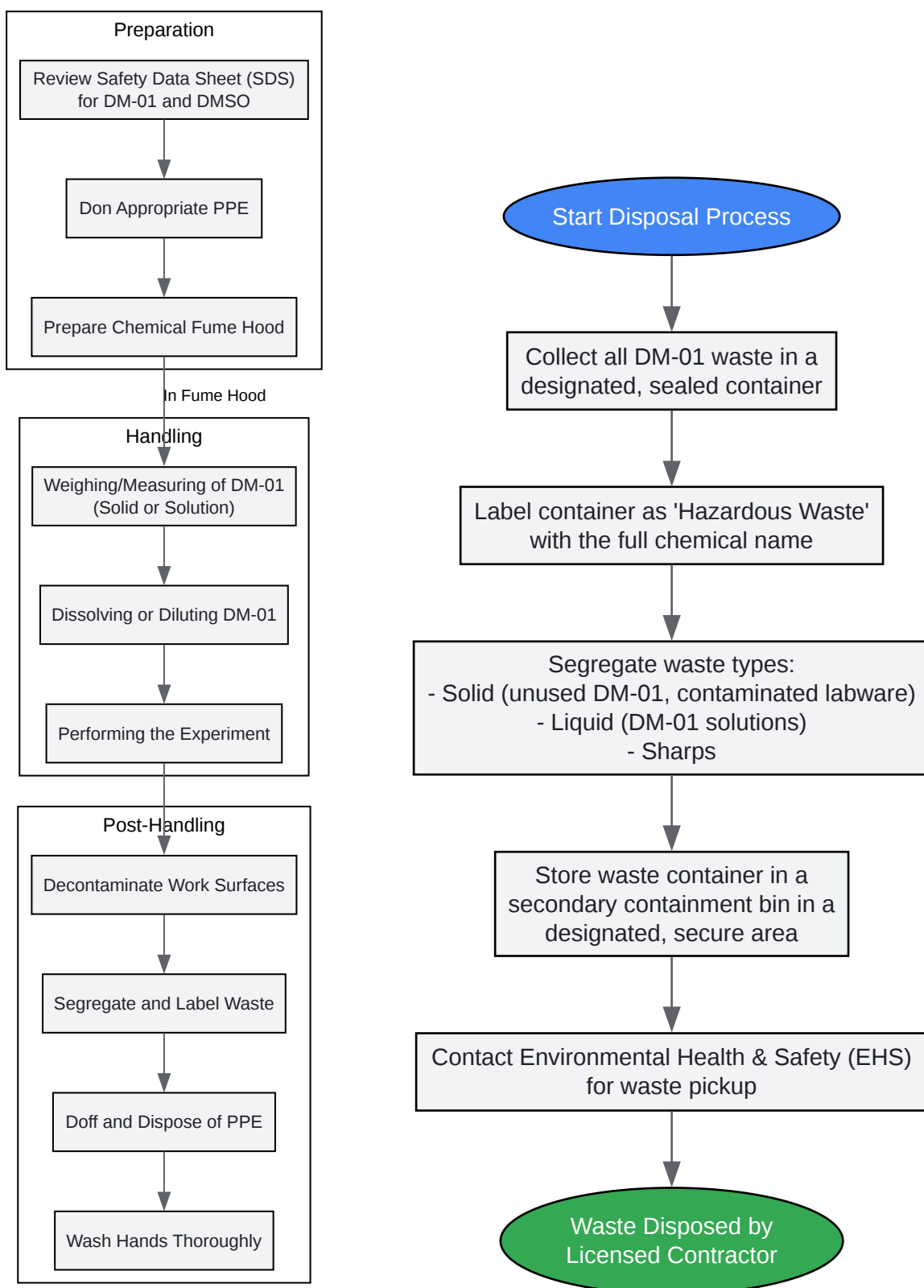
Emergency First Aid:

Immediate action is crucial in the event of exposure.

Exposure Route	First Aid Measures
Skin Contact	Immediately remove all contaminated clothing. [1] Wash the affected area thoroughly with soap and copious amounts of water for at least 15 minutes.[1][3] Seek immediate medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3] Remove contact lenses if present and easy to do.[3] Seek immediate medical attention.
Inhalation	Move the exposed person to fresh air. If breathing is difficult or has stopped, provide artificial respiration or oxygen.[1][3] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting.[3] Rinse mouth with water.[3] Never give anything by mouth to an unconscious person.[3] Seek immediate medical attention.

Operational Plan: Handling and Personal Protective Equipment (PPE)

A systematic approach to handling **DM-01** is essential to minimize exposure risk. The following workflow outlines the necessary steps and required PPE.



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